

Synthesis protocols using 3-Bromo-2-cyclopropylmethoxy-benzaldehyde as an intermediate

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Compound of Interest

Compound Name:	3-Bromo-2-cyclopropylmethoxy-benzaldehyde
CAS No.:	1009091-92-2
Cat. No.:	B1465316

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This application note details the synthesis and utilization of 3-Bromo-2-(cyclopropylmethoxy)benzaldehyde, a versatile, privileged scaffold in medicinal chemistry. This intermediate is critical for accessing biaryl ether pharmacophores commonly found in PDE4 inhibitors, p38 MAPK inhibitors, and various kinase modulators.

Its structural value lies in its orthogonal reactivity:

- C1-Aldehyde: A "handle" for reductive amination or condensation to form the soluble "tail" of a drug molecule.
- C2-Cyclopropylmethoxy: A lipophilic moiety that frequently occupies hydrophobic pockets (e.g., the Q-pocket in PDE4).
- C3-Bromine: A handle for palladium-catalyzed cross-coupling to build the biaryl core.[\[1\]](#)

PART 1: Synthesis of the Core Intermediate

Target Molecule: 3-Bromo-2-(cyclopropylmethoxy)benzaldehyde CAS Registry Number
(Precursor): 1829-34-1 (3-Bromo-2-hydroxybenzaldehyde)

1.1 Reaction Scheme & Logic

The synthesis employs a Williamson Ether Synthesis. The choice of DMF (Dimethylformamide) over Acetone is critical here: the ortho-formyl group creates an intramolecular hydrogen bond with the phenol, reducing its nucleophilicity. The higher temperature achievable in DMF (vs. Acetone) and its polarity are required to disrupt this H-bond and drive the alkylation with (bromomethyl)cyclopropane.

1.2 Experimental Protocol

Scale: 10.0 g Input (Standard Lab Scale)

Reagents:

- 3-Bromo-2-hydroxybenzaldehyde (1.0 equiv, 10.0 g, 49.7 mmol)
- (Bromomethyl)cyclopropane (1.2 equiv, 8.05 g, 59.6 mmol)
- Potassium Carbonate (
, anhydrous (2.0 equiv, 13.7 g, 99.4 mmol)
- Potassium Iodide (KI), catalytic (0.1 equiv, 0.83 g)
- DMF (Dimethylformamide), anhydrous (100 mL, 10V)

Step-by-Step Methodology:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen (
).
- Solubilization: Add 3-Bromo-2-hydroxybenzaldehyde and anhydrous DMF. Stir until fully dissolved.
- Deprotonation: Add

in a single portion. The suspension may turn yellow/orange due to phenoxide formation. Add catalytic KI (accelerates the alkylation via in situ Finkelstein reaction).

- Addition: Add (Bromomethyl)cyclopropane dropwise via syringe over 10 minutes.
- Reaction: Heat the mixture to 70°C for 12–16 hours.
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:1). The starting phenol () should disappear; the product () is less polar.
- Workup:
 - Cool to room temperature.^{[2][3]}
 - Pour the mixture into 500 mL ice-water. The product typically precipitates as a solid or oil.
 - Extract with Ethyl Acetate ().
 - Wash the combined organics with Water () and Brine () to remove DMF.
 - Dry over , filter, and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethanol (9:1) or purify via flash column chromatography (0-10% EtOAc in Hexane).

Expected Yield: 85–92% (White to pale yellow solid).

PART 2: Downstream Application Protocols

This intermediate is a "hub" for divergent synthesis. Below are the two primary workflows.

2.1 Workflow A: Suzuki-Miyaura Coupling (C3-Functionalization)

Objective: Install an aryl ring at the 3-position to create a biaryl core. Critical Insight: The aldehyde is sensitive to oxidation; use degassed solvents and avoid drastic oxidants. The steric bulk of the ortho-cyclopropylmethoxy group requires a robust catalyst like

Protocol:

- Charge: In a microwave vial or pressure tube, combine:
 - Intermediate (1.0 equiv)
 - Aryl Boronic Acid (1.2 equiv)[1]
 - (0.05 equiv)
 - (2.0 equiv)
- Solvent: Add 1,4-Dioxane/Water (4:1 ratio).
- Degas: Sparge with Argon for 5 minutes (Critical to prevent homocoupling/oxidation).
- Reaction: Heat at 90°C for 4–6 hours (or 110°C for 30 min in microwave).
- Isolation: Dilute with EtOAc, wash with water, dry, and concentrate.[3]

2.2 Workflow B: Reductive Amination (C1-Functionalization)

Objective: Attach a solubilizing amine tail (e.g., morpholine, piperazine). Critical Insight: Use STAB (Sodium Triacetoxyborohydride). It is milder than

and avoids toxic cyanide byproducts. It will not reduce the bromine or the cyclopropyl ring.

Protocol:

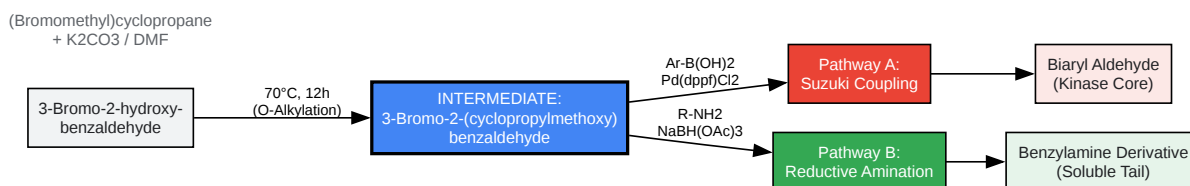
- Imine Formation: Dissolve Intermediate (1.0 equiv) and Amine (1.1 equiv) in DCE (Dichloroethane). Add Acetic Acid (1.0 equiv) to catalyze imine formation. Stir 1 hr at RT.

- Reduction: Add STAB (1.5 equiv) in one portion.
- Reaction: Stir at RT for 12 hours.
- Quench: Add saturated (aqueous). Stir vigorously for 20 mins.
- Extraction: Extract with DCM.

PART 3: Visualization & Data

3.1 Divergent Synthesis Pathway

The following diagram illustrates the central role of the intermediate in generating library diversity.



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Caption: Divergent synthesis of kinase inhibitor libraries from the core intermediate.

3.2 Optimization Data: Alkylation Conditions

Comparison of solvent and base effects on the yield of the core intermediate.

Entry	Solvent	Base	Temp (°C)	Time (h)	Yield (%)	Notes
1	Acetone		56 (Reflux)	24	45%	Incomplete ; H-bond prevents reaction.
2	Acetone		56 (Reflux)	18	62%	Better solubility of Cs+, but still slow.
3	DMF		70	12	91%	Optimal conditions.
4	THF	NaH	0 -> RT	4	75%	Fast, but messy workup; risk of side reactions.

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